

# Comprehensive Synthesis Guide: (5-Ethyl-1-methyl-1H-pyrazol-3-yl)methanol

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## Compound of Interest

Compound Name: (5-Ethyl-1-methyl-1H-pyrazol-3-yl)methanol

Cat. No.: B13180341

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## Executive Summary

**(5-Ethyl-1-methyl-1H-pyrazol-3-yl)methanol** (CAS: 1345417-60-2) is a critical heterocyclic building block employed in the discovery of small-molecule kinase inhibitors and anti-inflammatory agents. Its structural core—a 1,3,5-substituted pyrazole—provides a rigid scaffold for orienting pharmacophores in 3D space.

This technical guide details the robust synthesis of this target starting from commodity chemicals. The route prioritizes scalability and mechanistic understanding, specifically addressing the challenge of regioselectivity during the pyrazole ring formation—a common pitfall in Knorr-type syntheses.

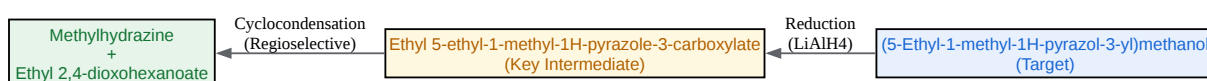
## Key Chemical Properties

| Property          | Value                                                 |
|-------------------|-------------------------------------------------------|
| IUPAC Name        | (5-Ethyl-1-methyl-1H-pyrazol-3-yl)methanol            |
| Molecular Formula | C <sub>7</sub> H <sub>12</sub> N <sub>2</sub> O       |
| Molecular Weight  | 140.18 g/mol                                          |
| Key Functionality | Primary Alcohol (C3), Ethyl Group (C5), N-Methyl (N1) |

## Retrosynthetic Analysis

The synthesis is best approached via a Linear Strategy focusing on the construction of the pyrazole ring followed by functional group interconversion (FGI).

- Target Disconnection: The primary alcohol is derived from the reduction of the corresponding ester: Ethyl 5-ethyl-1-methyl-1H-pyrazole-3-carboxylate.[1]
- Ring Disconnection: The pyrazole core is synthesized via a condensation reaction between a hydrazine derivative and a 1,3-dielectrophile.
- Precursors:
  - Nucleophile: Methylhydrazine (
  - Electrophile: Ethyl 2,4-dioxohexanoate (derived from 2-butanone and diethyl oxalate).



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Figure 1: Retrosynthetic logic flow from target alcohol to commodity precursors.

## Route Selection & Mechanistic Insight[3][4]

### The Regioselectivity Challenge

The reaction of Methylhydrazine with Ethyl 2,4-dioxohexanoate is the critical step.[1][2]

Because the electrophile is unsymmetrical (possessing a ketone at C4 and an

-keto ester at C2), two regioisomers are possible:

- 1-Methyl-5-ethyl-3-carboxylate (Target Isomer)
- 1-Methyl-3-ethyl-5-carboxylate (Undesired Isomer)

Mechanistic Driver: Regioselectivity is governed by the relative nucleophilicity of the hydrazine nitrogens and the electrophilicity of the dicarbonyl centers.

- Methylhydrazine: The terminal

group is more nucleophilic than the substituted

group.

- Ethyl 2,4-dioxohexanoate: The

-keto ester carbonyl (C2) is highly electrophilic due to the adjacent ester group, while the ketone (C4) is less electrophilic.

To favor the 5-ethyl-3-carboxylate (Target), the reaction must proceed via the attack of the more nucleophilic

on the more electrophilic C2 carbonyl. This places the nitrogen bearing the methyl group (which attacks C4) adjacent to the ethyl group, resulting in the 1-methyl-5-ethyl substitution pattern.

Note: While this electronic argument holds, solvent effects and protonation states often lead to mixtures (typically 3:1 to 4:1 ratios). Chromatographic separation is a mandatory unit operation in this workflow.

## Detailed Experimental Protocols

### Step 1: Synthesis of Ethyl 2,4-dioxohexanoate

Reaction Type: Claisen Condensation Objective: Create the 1,3-dicarbonyl backbone.

Reagents:

- 2-Butanone (1.0 eq)
- Diethyl oxalate (1.1 eq)
- Sodium ethoxide (NaOEt) (1.2 eq)
- Ethanol (anhydrous)
- Sulfuric acid (for neutralization)

Protocol:

- Setup: Charge a dry 3-neck round-bottom flask with anhydrous ethanol and add sodium metal (or commercial NaOEt) under atmosphere to generate sodium ethoxide. Cool to 0°C.[3]
- Addition: Mix 2-butanone and diethyl oxalate. Add this mixture dropwise to the NaOEt solution over 1 hour, maintaining temperature <10°C.
  - Insight: Slow addition prevents self-condensation of the ketone.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 12 hours. The solution typically turns yellow/orange.
- Workup: Acidify the mixture with dilute to pH 2–3. Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over , and concentrate.[4]
- Purification: Vacuum distillation is recommended to obtain the pure diketoe ester as a pale yellow oil.

## Step 2: Cyclization to Ethyl 5-ethyl-1-methyl-1H-pyrazole-3-carboxylate

Reaction Type: Knorr Pyrazole Synthesis Objective: Form the heteroaromatic ring with correct regiochemistry.

Reagents:

- Ethyl 2,4-dioxohexanoate (from Step 1)[5][6]
- Methylhydrazine (1.05 eq)
- Ethanol (Solvent)
- Acetic Acid (Catalytic, optional)

Protocol:

- Setup: Dissolve Ethyl 2,4-dioxohexanoate in Ethanol (0.5 M concentration). Cool to 0°C.[3]
- Addition: Add Methylhydrazine dropwise.
  - Safety: Methylhydrazine is toxic and potentially explosive; handle in a fume hood.
  - Control: Maintain 0°C to favor kinetic control, which often enhances regioselectivity toward the attack of  
  
on the most electrophilic carbonyl (C2).
- Reaction: Stir at 0°C for 2 hours, then warm to RT and stir for 12 hours.
- Workup: Concentrate the solvent in vacuo. The residue will contain a mixture of the target (5-ethyl) and the isomer (3-ethyl).
- Purification (Critical):
  - Perform Flash Column Chromatography (Silica gel).[6]

- Eluent: Hexane:Ethyl Acetate gradient (starts 95:5 -> 80:20).
- Identification: The 1-methyl-5-ethyl isomer typically elutes after the 1-methyl-3-ethyl isomer due to the steric shielding of the N-methyl group by the adjacent ethyl group, affecting interaction with silica, though this can vary. Use NMR to confirm.
- Target NMR Signature (  
  
): Look for the quartet of the ethyl group at C5. In the 5-ethyl isomer, the singlet often appears slightly upfield compared to the 3-ethyl isomer due to shielding.

### Step 3: Reduction to (5-Ethyl-1-methyl-1H-pyrazol-3-yl)methanol

Reaction Type: Hydride Reduction Objective: Convert the ester to the primary alcohol.[\[1\]](#)

Reagents:

- Ethyl 5-ethyl-1-methyl-1H-pyrazole-3-carboxylate (Pure isomer)
- Lithium Aluminum Hydride (  
  
) (1.5 eq)
- Tetrahydrofuran (THF) (Anhydrous)

Protocol:

- Setup: Suspend  
  
in anhydrous THF under Argon/Nitrogen at 0°C.
- Addition: Dissolve the pyrazole ester in THF and add dropwise to the hydride suspension.
  - Observation: Gas evolution (  
  
) will occur.

- Reaction: Stir at 0°C for 1 hour, then allow to warm to RT for 2 hours. Monitor by TLC (Ester spot disappears; polar Alcohol spot appears).
- Quench (Fieser Method): Cool to 0°C. Carefully add:
  - mL water (where  
= grams of  
)
  - mL 15% NaOH
  - mL water
- Workup: Filter the granular white precipitate through Celite. Dry the filtrate over  
and concentrate.
- Final Purification: Recrystallization from EtOAc/Hexane or short column chromatography if necessary.

## Analytical Characterization

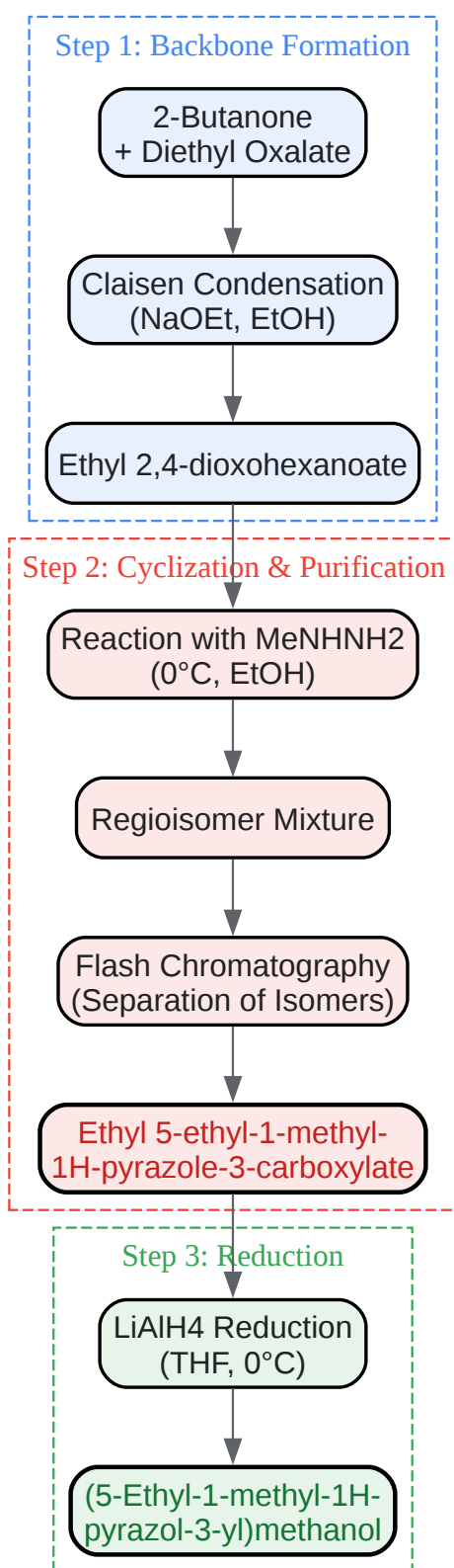
## Expected Data for Target Alcohol

| Technique               | Expected Signals / Value                |
|-------------------------|-----------------------------------------|
| 1H NMR (400 MHz, CDCl3) | 6.05 (s, 1H, Pyrazole-H4)               |
|                         | 4.65 (s, 2H,                            |
|                         | -OH)                                    |
|                         | 3.78 (s, 3H,                            |
|                         | )                                       |
|                         | 2.58 (q, 2H,                            |
| MS (ESI+)               | -CH3)                                   |
|                         | 1.25 (t, 3H,                            |
|                         | )                                       |
| MS (ESI+)               | [M+H] <sup>+</sup> = 141.1              |
| Appearance              | White to off-white solid or viscous oil |

## Distinguishing Regioisomers (Step 2 Ester)

- NOE (Nuclear Overhauser Effect): This is the gold standard for confirmation.
  - Target (1-Methyl-5-Ethyl): Strong NOE correlation between protons and the Ethyl protons.
  - Undesired (1-Methyl-3-Ethyl): Strong NOE correlation between protons and the Pyrazole-H4 proton; no correlation with Ethyl group.

## Workflow Visualization



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Figure 2: Step-by-step experimental workflow emphasizing the critical purification step.

## References

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